

# Technical Guide: Omeprazole Sulfone N-oxide-<sup>13</sup>C,<sup>d3</sup>

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## Compound of Interest

Compound Name: *Omeprazole sulfone N-oxide-<sup>13</sup>C,<sup>d3</sup>*

Cat. No.: *B12392007*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Omeprazole sulfone N-oxide-<sup>13</sup>C,<sup>d3</sup>**, a stable isotope-labeled compound of a known omeprazole impurity and metabolite. This guide is intended for researchers, scientists, and professionals in drug development who utilize labeled compounds for quantitative analysis and impurity standard applications.

## Compound Identification

The definitive Chemical Abstracts Service (CAS) number for **Omeprazole sulfone N-oxide-<sup>13</sup>C,<sup>d3</sup>** is 2740875-18-5[1][2]. It is the deuterium and <sup>13</sup>C labeled form of Omeprazole sulfone N-Oxide[3].

## Physicochemical Properties

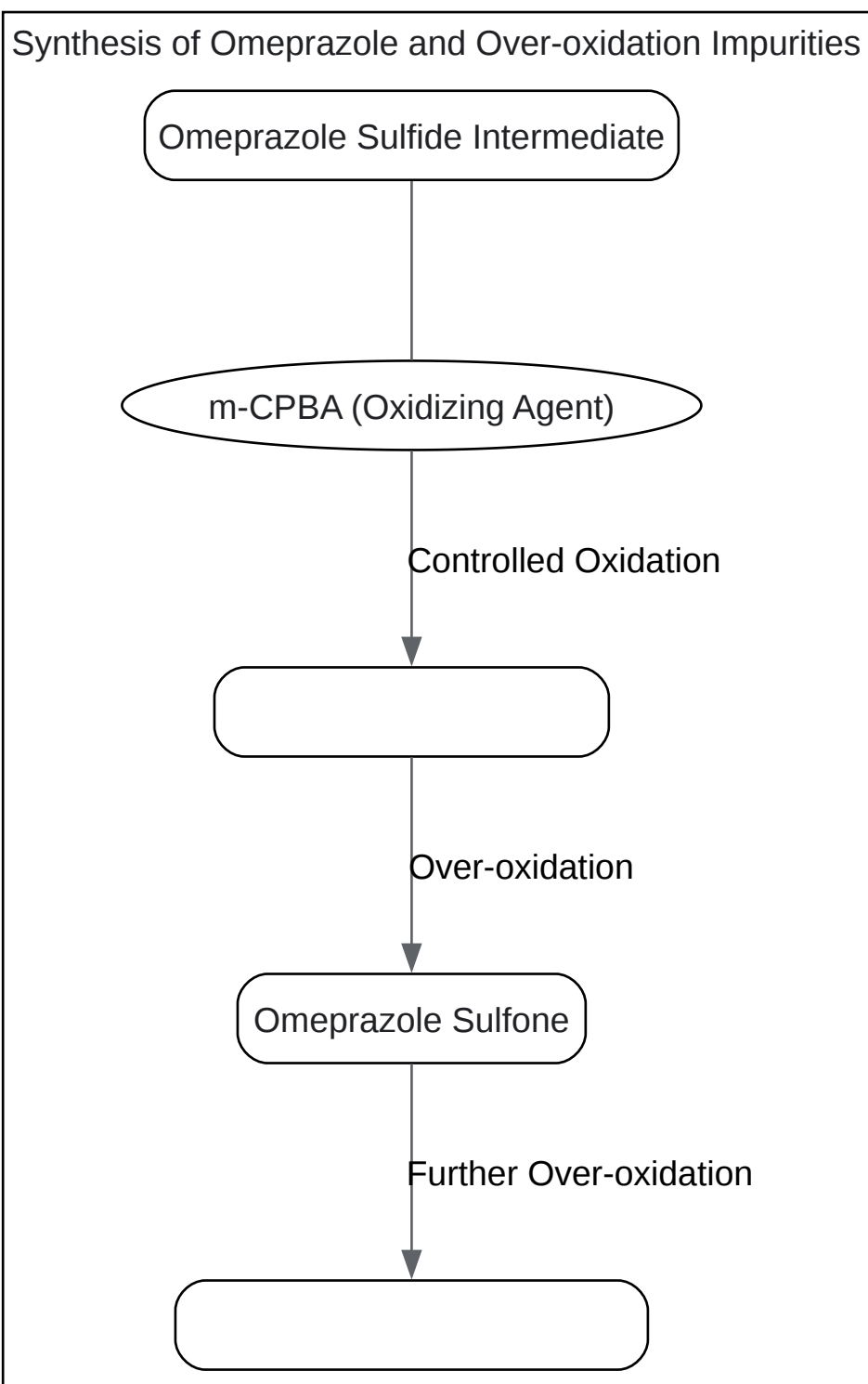
The following table summarizes the key quantitative data for **Omeprazole sulfone N-oxide-<sup>13</sup>C,<sup>d3</sup>**.

Property	Value
CAS Number	2740875-18-5
Molecular Formula	C <sub>16</sub> <sup>13</sup> CH <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>5</sub> S[4]
Molecular Weight	381.43[4]
Appearance	White Solid[4][5]
Purity	Typically ≥99% by HPLC[5]
Isotopic Purity	99% atom <sup>13</sup> C, 99% atom D[4]
Solubility	Slightly soluble in DMSO and Methanol (with heating)[5]
Storage Conditions	2-8°C[5]
Synonyms	6-Methoxy-2-[[[(4-methoxy-3,5-dimethyl-1-oxido-2-pyridinyl)methyl]sulfonyl]-1H-benzimidazole-13c, d3; 2-[[[(3,5-Dimethyl-4-methoxy-1-oxido-2-pyridyl)methyl]sulfonyl]-5-methoxybenzimidazole-13c, d3[4]

## Synthesis and Formation

Omeprazole sulfone N-oxide is an impurity that can form during the synthesis of omeprazole through the over-oxidation of the sulfide intermediate[6][7]. The synthesis of omeprazole itself involves the oxidation of a sulfide precursor. If the oxidation is not well-controlled, it can lead to the formation of the sulfone, and further oxidation can yield the sulfone N-oxide[6].

The general synthetic pathway leading to the formation of omeprazole and its related sulfone and sulfone N-oxide impurities is outlined below. The synthesis of the isotopically labeled version would follow a similar pathway using labeled starting materials.



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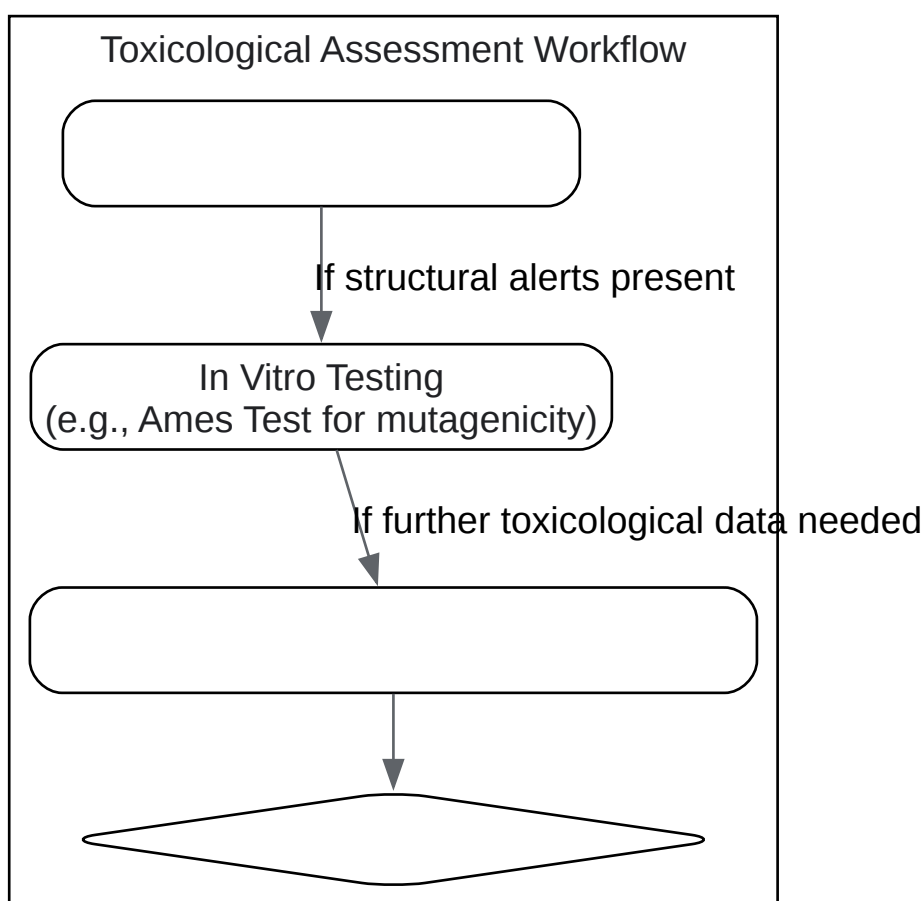
*General synthetic pathway of omeprazole and its over-oxidation impurities.*

## Experimental Protocols

As a stable isotope-labeled internal standard, **Omeprazole sulfone N-oxide-13C,d3** is primarily used in quantitative mass spectrometry-based assays, such as LC-MS/MS, for pharmacokinetic studies or impurity profiling of omeprazole.

A key application for the unlabeled form, Omeprazole sulfone N-oxide, is in toxicological assessments of omeprazole drug products. A representative experimental workflow for evaluating such impurities is detailed below[8].

### Experimental Workflow for Toxicological Evaluation of Omeprazole Impurities



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*Workflow for the toxicological evaluation of pharmaceutical impurities.*

A study on the toxicological profile of omeprazole degradation impurities, including omeprazole-sulfone and omeprazole-N-oxide, employed the following methodologies[8]:

- **In Silico Analysis:** Multiple QSAR (Quantitative Structure-Activity Relationship) platforms were used to predict the mutagenic potential of the impurities. Omeprazole-sulfone was classified as non-mutagenic, while omeprazole-N-oxide showed structural alerts requiring further testing[8].
- **In Vitro Mutagenicity Assay (Ames Test):** The mutagenic potential of omeprazole-N-oxide was evaluated in five *Salmonella typhimurium* strains. The compound was found to be non-mutagenic at concentrations up to 1000 µg/plate [8].
- **In Vivo Toxicity Study:** A 14-day repeated-dose toxicity study was conducted in rats. The animals received an omeprazole product containing both omeprazole-sulfone and omeprazole-N-oxide. The study reported no mortality, clinical signs of toxicity, or adverse effects on hematological, biochemical, or histopathological parameters[8].

## Applications in Drug Development

Stable isotope-labeled compounds such as **Omeprazole sulfone N-oxide-13C,d3** are crucial tools in various stages of drug development:

- **Quantitative Bioanalysis:** It can serve as an internal standard in LC-MS assays to accurately quantify the levels of Omeprazole sulfone N-oxide in biological matrices.
- **Impurity Reference Standard:** It can be used as a reference standard for the identification and quantification of the corresponding unlabeled impurity in omeprazole drug substances and products.
- **Metabolic Studies:** Labeled compounds are used as tracers to investigate the metabolic fate of a drug. While this specific molecule is a metabolite of an impurity, it can be used in studies to understand the further metabolic pathways of omeprazole-related substances.

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